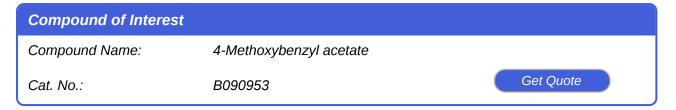


An In-depth Technical Guide to the Thermochemical Data of 4-Methoxybenzyl Acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available thermochemical and physical data for **4-methoxybenzyl acetate**. While experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity are not readily available in the current literature, this document outlines the standard methodologies used to determine these crucial parameters. Understanding these properties is essential for applications in drug development, materials science, and chemical synthesis, where thermal stability and energy changes during reactions are critical.

Physicochemical Properties of 4-Methoxybenzyl Acetate

While specific experimental thermochemical data is sparse, a range of physical properties for **4-methoxybenzyl acetate** has been documented. These properties are summarized in the table below for easy reference.



Property	Value	Source
Molecular Formula	C10H12O3	[1][2]
Molar Mass	180.20 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	84 °C	[1][4]
Boiling Point	137 °C @ 12 mmHg	[1][5]
Density	1.104 - 1.111 g/cm ³	[1][4]
Refractive Index	1.511 - 1.517	[1][4]
Solubility	Insoluble in water; soluble in organic solvents	[1]
LogP	1.75830	[4]
Flash Point	135 °C	[4]

Experimental Protocols for Determining Thermochemical Data

The determination of key thermochemical properties for a compound like **4-methoxybenzyl acetate** would typically involve calorimetric techniques. The standard experimental protocol for determining the enthalpy of combustion, from which the enthalpy of formation can be derived, is bomb calorimetry.

Protocol for Bomb Calorimetry:

- Sample Preparation: A precise mass of the 4-methoxybenzyl acetate sample is placed in a sample holder, typically a crucible, within a high-pressure vessel known as a "bomb."
- Pressurization: The bomb is sealed and pressurized with a large excess of pure oxygen.
- Immersion: The bomb is then submerged in a known volume of water in an insulated container (the calorimeter). The initial temperature of the water is recorded accurately.

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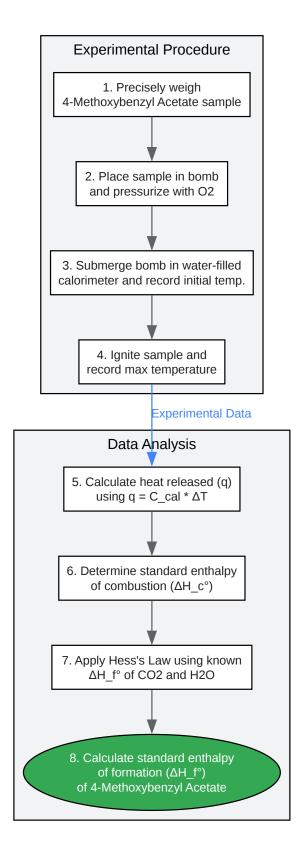




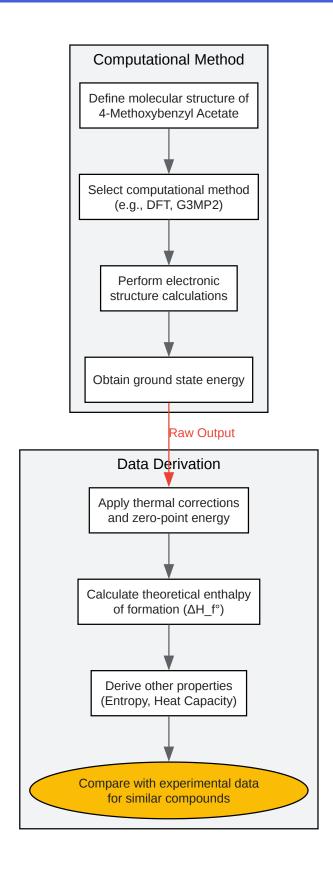
- Ignition: The sample is ignited electrically. The combustion of the organic compound in the presence of excess oxygen is a highly exothermic reaction, releasing heat into the bomb and the surrounding water.
- Temperature Measurement: The temperature of the water is monitored and recorded until it reaches a maximum and then begins to cool. The maximum temperature rise is used to calculate the heat released.
- Calculation of Heat of Combustion: The heat of combustion (q) is calculated using the formula $q = C_cal * \Delta T$, where C_cal is the heat capacity of the calorimeter and ΔT is the change in temperature.
- Calculation of Enthalpy of Formation: The standard enthalpy of formation (ΔH_f°) can then
 be calculated from the standard enthalpy of combustion (ΔH_c°) using Hess's Law, which
 involves the known standard enthalpies of formation of the combustion products (CO₂ and
 H₂O).[6][7][8]

The following diagram illustrates the workflow for determining the standard enthalpy of formation using bomb calorimetry.









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